

Chlorthiophos: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: **Chlorthiophos**

Cat. No.: **B166581**

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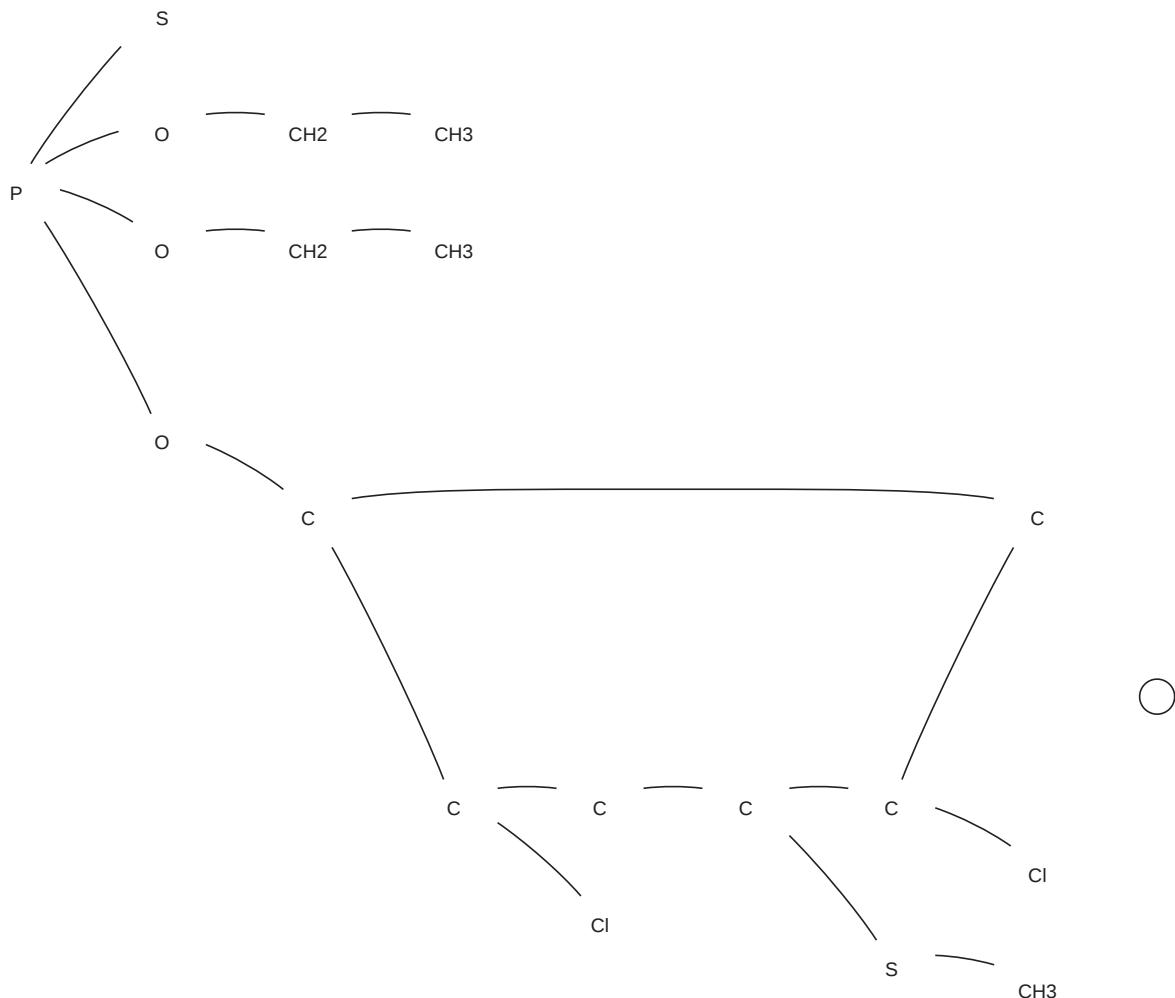
Disclaimer: **Chlorthiophos** is an obsolete organophosphate insecticide. Detailed experimental protocols for its synthesis and comprehensive spectral data are not readily available in the public domain. This guide provides a summary of the existing knowledge based on available scientific literature.

Introduction

Chlorthiophos is an organothiophosphate insecticide and acaricide.^[1] It is a yellow-brown liquid that may crystallize at lower temperatures.^[2] Technical grade **Chlorthiophos** is not a single compound but a mixture of three positional isomers.^[3] The major isomer, constituting approximately 73% of the mixture, is O,O-diethyl-O-(2,5-dichloro-4-methylthio)phenyl phosphorothioate.^[3] The other two isomers are O,O-diethyl-O-(4,5-dichloro-2-methylthio)phenyl phosphorothioate (~13%) and O,O-diethyl-O-(2,4-dichloro-5-methylthio)phenyl phosphorothioate (~14%).^[3]

Chemical Structure

The chemical structure of the major isomer of **Chlorthiophos** is presented below.

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Caption: Chemical structure of the major isomer of **Chlorthiophos**.

Chemical and Physical Properties

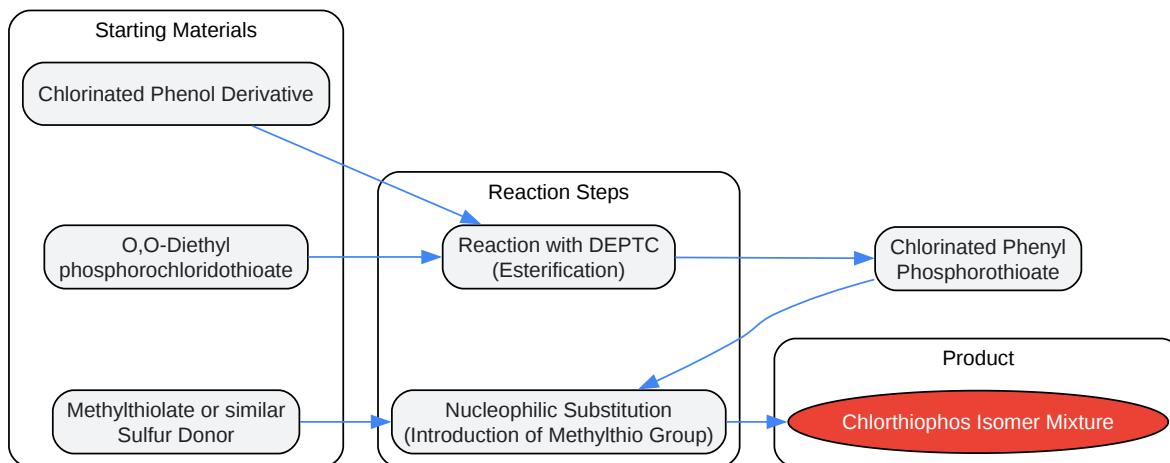
The following table summarizes the key quantitative properties of **Chlorthiophos**.

Property	Value	Reference(s)
Molecular Formula	<chem>C11H15Cl2O3PS2</chem>	[3]
Molecular Weight	361.24 g/mol	[3]
CAS Number	60238-56-4 (for the mixture)	[3]
21923-23-9 (for the major isomer)	[2]	
Physical State	Yellow-brown liquid	[2]
Boiling Point	153-158 °C at 1.3 kPa	[2]
Density	1.323 g/cm ³ at 20 °C	[2]
Vapor Pressure	2.1 mPa at 20 °C	[2]
Solubility in Water	1.5 mg/L at 20 °C	[2]
Solubility in Organic Solvents	Soluble in most organic solvents	[2]

Experimental Protocols

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **Chlorthiophos** is not readily available in the public literature. However, the general commercial production process involves a multi-step synthesis.^[1] The process typically begins with the preparation of a chlorinated phenol derivative.^[1] This intermediate is then reacted with O,O-diethyl phosphorochloridothioate to form the phosphorothioate ester linkage.^[1] A key subsequent step is the introduction of a methylthio group onto the aromatic ring via nucleophilic substitution, often using a methylthiolate or a similar sulfur-donating reagent.^[1]



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Caption: Generalized workflow for the synthesis of **Chlorthiophos**.

Analytical Methods

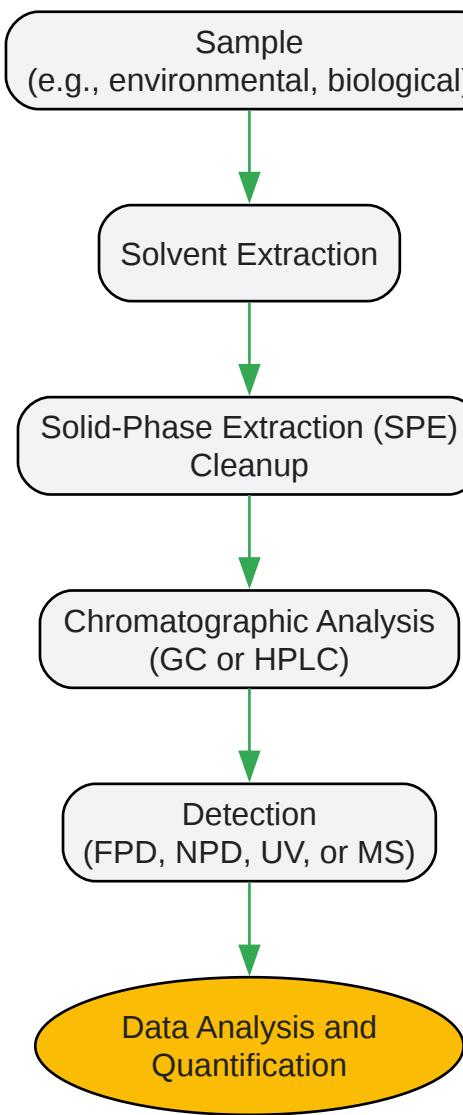
Detailed, standardized analytical protocols for **Chlorthiophos** are not widely published. However, based on the analysis of other organophosphate pesticides, a general workflow can be described. The primary techniques for the detection and quantification of **Chlorthiophos** are gas chromatography (GC) and high-performance liquid chromatography (HPLC), often coupled with mass spectrometry (GC-MS or LC-MS) for enhanced sensitivity and specificity.

A typical analytical procedure would involve:

- Sample Preparation: Extraction of **Chlorthiophos** from the sample matrix (e.g., soil, water, biological tissues) using an appropriate organic solvent. This is followed by a clean-up step, such as solid-phase extraction (SPE), to remove interfering substances.
- Chromatographic Separation: The extracted and cleaned sample is injected into a GC or HPLC system. The choice of column and mobile phase (for HPLC) or temperature program

(for GC) is optimized to achieve good separation of the **Chlorthiophos** isomers from other components in the sample.

- **Detection and Quantification:** A variety of detectors can be used, including a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD) for GC, and a UV detector for HPLC. Mass spectrometry is the preferred method for confirmation and accurate quantification, especially at trace levels.



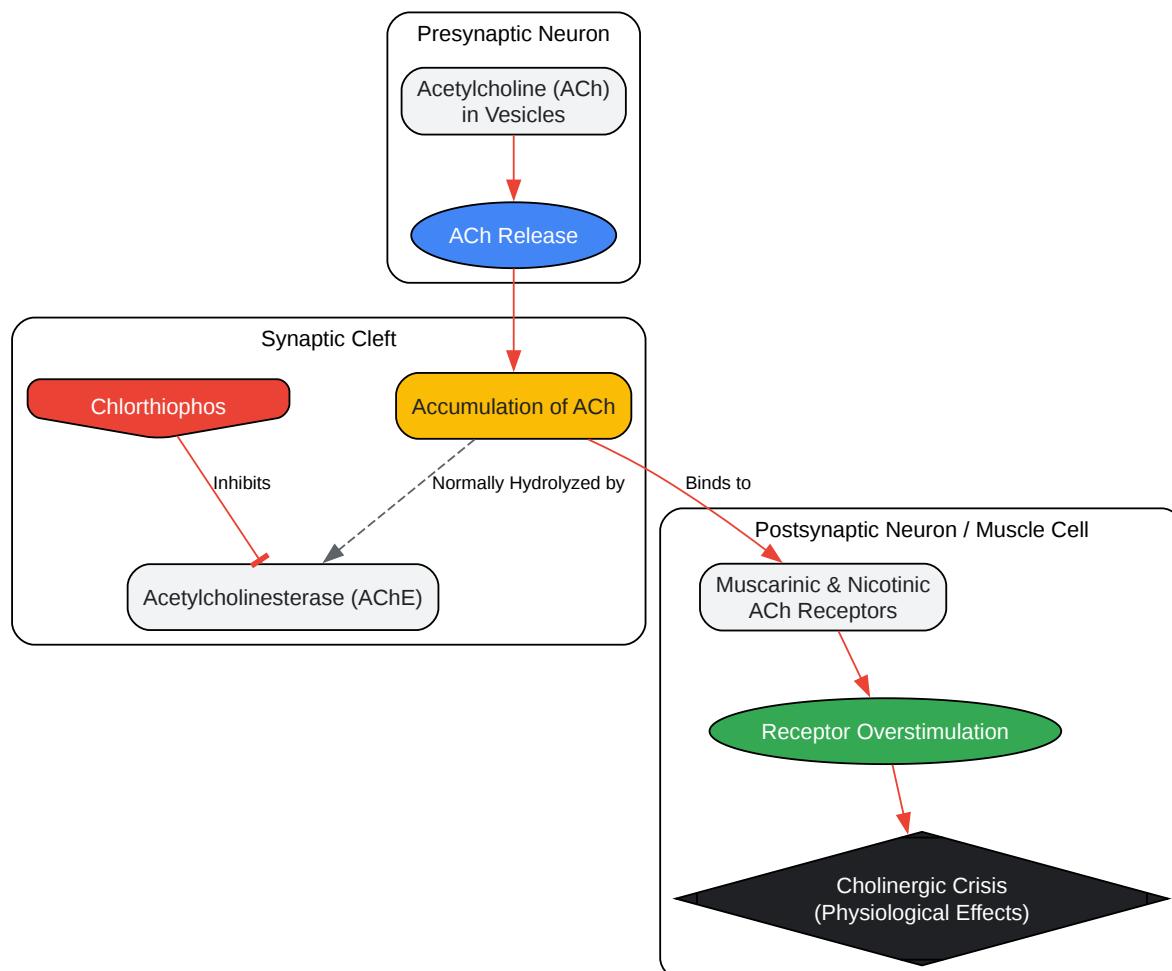
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Caption: General workflow for the analysis of **Chlorthiophos**.

Mechanism of Action and Signaling Pathways

The primary mechanism of toxicity for **Chlorthiophos**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).^[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.^[4]

By inhibiting AChE, **Chlorthiophos** causes an accumulation of ACh at cholinergic synapses.^[5] This leads to the overstimulation of both muscarinic and nicotinic acetylcholine receptors, resulting in a condition known as cholinergic crisis.^{[5][6]} The downstream effects of this overstimulation are widespread and can affect the central nervous system, peripheral nervous system, and neuromuscular junctions.^[6] This can lead to a range of symptoms including, but not limited to, excessive salivation, lacrimation, urination, defecation, gastrointestinal distress, muscle tremors, paralysis, and in severe cases, respiratory failure and death.^[7]

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Caption: Signaling pathway of **Chlorthiophos**-induced acetylcholinesterase inhibition.

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